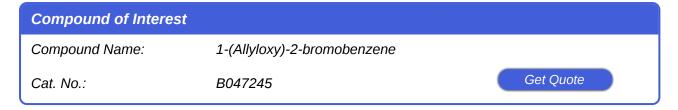


In-Depth Technical Guide to 1-(Allyloxy)-2bromobenzene: Hazards and Safety Precautions

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential hazards, safety precautions, and handling procedures for **1-(Allyloxy)-2-bromobenzene**. The information herein is compiled from available safety data sheets (SDS) of analogous compounds, chemical databases, and toxicological reviews. This document is intended to supplement, not replace, institutional safety protocols and professional judgment.

Chemical and Physical Properties

While specific experimental data for **1-(Allyloxy)-2-bromobenzene** is limited in publicly accessible literature, a combination of computed data and information from structurally similar compounds allows for a reasonable estimation of its properties.

Table 1: Physical and Chemical Properties of **1-(Allyloxy)-2-bromobenzene** and Related Compounds



Property	1-(Allyloxy)-2- bromobenzene (Computed)	Bromobenzene (Experimental)
Molecular Formula	C ₉ H ₉ BrO[1]	C ₆ H₅Br
Molecular Weight	213.07 g/mol [1]	157.01 g/mol
Boiling Point	Not available	156 °C[2]
Melting Point	Not available	-31 °C[2]
Flash Point	Not available	51 °C (124 °F)[2]
Density	Not available	1.491 g/mL at 25 °C[2]
Water Solubility	Insoluble (predicted)	<0.1 g/100 mL at 20.5 °C[2]
XLogP3 (Lipophilicity)	3.1[1]	2.99

Hazard Identification and Classification

A formal GHS classification for **1-(Allyloxy)-2-bromobenzene** is not readily available. However, based on the known hazards of its constituent parts (bromobenzene and an allyl ether moiety) and data for the related compound **1-Allyl-2-bromobenzene**, the following hazards should be anticipated.

Table 2: Anticipated GHS Hazard Classification for 1-(Allyloxy)-2-bromobenzene



Hazard Class	Hazard Category	Rationale/Supporting Evidence
Flammable Liquids	Category 3	Bromobenzene has a flash point of 51°C. The addition of the allyloxy group is unlikely to significantly decrease its flammability.
Acute Toxicity, Oral	Category 4	The related compound 1-Allyl- 2-bromobenzene is classified as H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	Bromobenzene is a known skin irritant (H315).[2]
Serious Eye Damage/Eye Irritation	Category 2A	The related compound 1-Allyl- 2-bromobenzene is classified as H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Irritation)	Many volatile aromatic compounds can cause respiratory tract irritation.
Hazardous to the Aquatic Environment, Chronic	Category 2	Bromobenzene is toxic to aquatic life with long-lasting effects (H411).[2]

NFPA 704 Diamond (Estimated)

Based on the data for bromobenzene, the NFPA 704 rating for **1-(Allyloxy)-2-bromobenzene** can be estimated as follows:

- Health (Blue): 2 Can cause temporary incapacitation or residual injury.
- Flammability (Red): 2 Must be moderately heated or exposed to relatively high ambient temperatures before ignition can occur.
- Instability (Yellow): 0 Normally stable, even under fire conditions.



Special (White): None

Toxicological Information

Detailed toxicological studies on **1-(Allyloxy)-2-bromobenzene** are not available. The toxicological profile is therefore inferred from data on bromobenzene and general principles of toxicology for aryl ethers.

- Acute Toxicity: Expected to be harmful if swallowed, based on analogous compounds.
 Inhalation of vapors may cause respiratory tract irritation, dizziness, and drowsiness. Skin contact may lead to irritation.
- Chronic Toxicity: Chronic exposure to bromobenzene is known to cause liver damage.[3] It is
 metabolized in the liver to reactive intermediates that can lead to cellular damage.[4] Similar
 hepatotoxic effects should be considered a potential risk for 1-(Allyloxy)-2-bromobenzene.
- Carcinogenicity and Mutagenicity: Benzene, a related compound, is a known human carcinogen.[3] While there is no specific data for 1-(Allyloxy)-2-bromobenzene, its clastogenic potential (ability to cause chromosome damage) should be considered, as this is a known effect of benzene and its metabolites.[4]

Experimental Protocols and Handling Procedures Synthesis via Williamson Ether Synthesis

A detailed experimental protocol for the synthesis of **1-(Allyloxy)-2-bromobenzene** is not readily available in the searched literature. The following is a generalized procedure based on the Williamson ether synthesis, a common method for preparing such compounds.

Objective: To synthesize **1-(Allyloxy)-2-bromobenzene** from 2-bromophenol and allyl bromide.

Materials:

- 2-bromophenol
- · Allyl bromide
- Potassium carbonate (or another suitable base)



- Acetone (or another suitable polar aprotic solvent)
- Diethyl ether (for extraction)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- · Anhydrous magnesium sulfate or sodium sulfate
- · Round-bottom flask
- · Reflux condenser
- · Magnetic stirrer and stir bar
- · Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 2-bromophenol in acetone in a round-bottom flask, add potassium carbonate.
- Stir the mixture at room temperature for 15-20 minutes.
- Add allyl bromide to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.



- Dissolve the residue in diethyl ether and transfer to a separatory funnel.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by vacuum distillation or column chromatography.

Safety Precautions and Emergency Procedures Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A lab coat is required. For larger quantities or in case of potential splashing, chemical-resistant aprons and sleeves should be worn.
- Respiratory Protection: All handling of 1-(Allyloxy)-2-bromobenzene should be conducted
 in a well-ventilated chemical fume hood. If there is a risk of inhalation, a NIOSH-approved
 respirator with an organic vapor cartridge should be used.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapors. Use only in a chemical fume hood. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.

Emergency Procedures

• In case of Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation



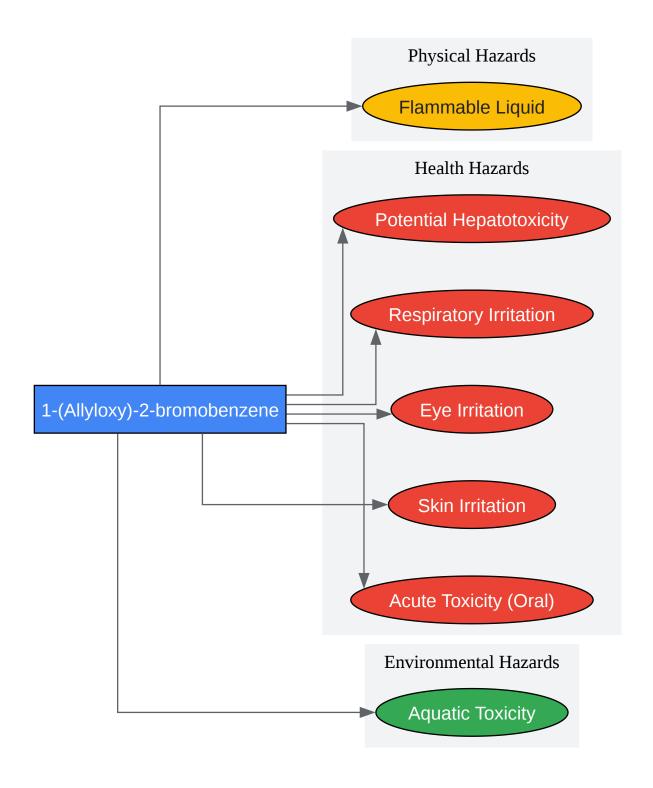
persists.

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- In case of Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.

 If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- In case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- In case of a Spill: Evacuate the area. Remove all sources of ignition. Absorb the spill with an
 inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
 Ventilate the area and wash the spill site after material pickup is complete.
- In case of Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Water spray may be used to cool fire-exposed containers.

Visualizations

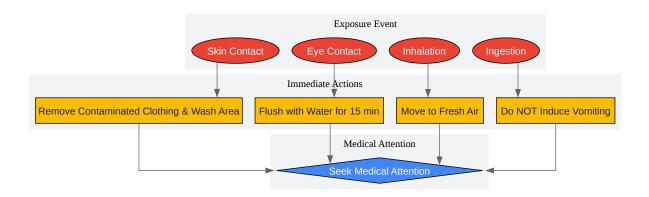




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Caption: Anticipated hazards of **1-(Allyloxy)-2-bromobenzene**.





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Caption: First aid workflow for exposure to **1-(Allyloxy)-2-bromobenzene**.

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